

Isopulegol Acetate: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information

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Compound of Interest

Compound Name: *Isopulegol acetate*

Cat. No.: *B1618702*

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **Isopulegol acetate**. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clear data presentation and practical, actionable guidance.

Chemical and Physical Properties

Isopulegol acetate is a monoterpenoid ester known for its characteristic sweet, mint-like aroma.^[1] It is found in essential oils such as buchu and peppermint and is used as a flavoring and fragrance agent.^{[1][2]}

Table 1: Physical and Chemical Properties of **Isopulegol Acetate**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₀ O ₂	[3][4]
Molecular Weight	196.29 g/mol	[3][4]
CAS Number	57576-09-7	[3]
Appearance	Colorless liquid	[3]
Odor	Sweet, minty, fresh, green	[3]
Specific Gravity	0.929 - 0.936 @ 25°C	[5]
Refractive Index	1.454 - 1.457 @ 20°C	[5]
Boiling Point	232 °C	[6]
Flash Point	85.6 °C (186.0 °F) (Closed Cup)	[5][7]
Solubility	Insoluble in water; soluble in oils and alcohol.	[3][5]
Vapor Pressure	0.025 mmHg @ 25°C (estimated)	[5]

Toxicological Information

Isopulegol acetate is generally considered to have low toxicity. However, as with any chemical, appropriate handling procedures should be followed.

Table 2: Toxicological Data for **Isopulegol Acetate**

Test	Result	Species	Reference(s)
Acute Oral Toxicity (LD50)	> 5000 mg/kg bw	Rat	[8]
Skin Irritation/Sensitization	No irritation or sensitization observed in an 8% solution.	Human	[5]
Genotoxicity	Not expected to be genotoxic.	(Based on read-across data)	[9]

Experimental Protocol: Acute Oral Toxicity - Limit Test

While the specific protocol for the LD50 study of **Isopulegol acetate** is not publicly available, a representative methodology would follow the principles of a "limit test" as guided by regulatory bodies like the FDA.[10]

Objective: To determine if a substance causes mortality at a high dose level, typically 5 g/kg of body weight.[10]

Methodology:

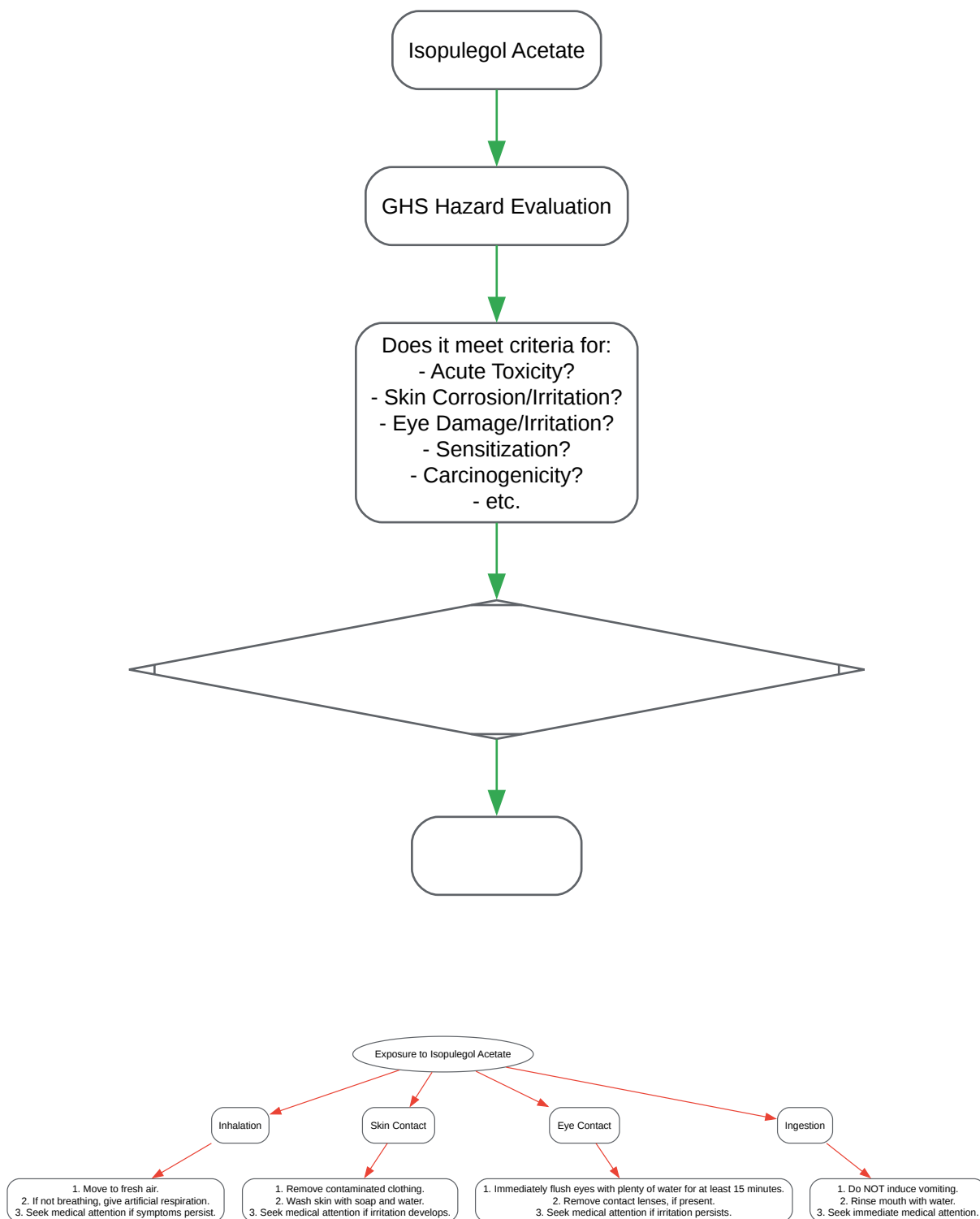
- Animal Model: The study typically uses a small rodent model, such as the Sprague-Dawley rat.[10][11]
- Groups: A single group of animals (e.g., 5 males and 5 females) is used.[11]
- Acclimation: Animals are acclimated to laboratory conditions before the study.
- Fasting: Animals are fasted overnight prior to dosing to ensure gastric emptying.[10][11]
- Dosing: A single dose of 5 g/kg of the test substance is administered via oral gavage.[10]
- Observation: Animals are observed for clinical signs of toxicity and mortality at regular intervals for the first few hours after dosing and then daily for 14 days.[10][11]
- Body Weight: Body weights are recorded before dosing and at specified intervals throughout the study.[11]

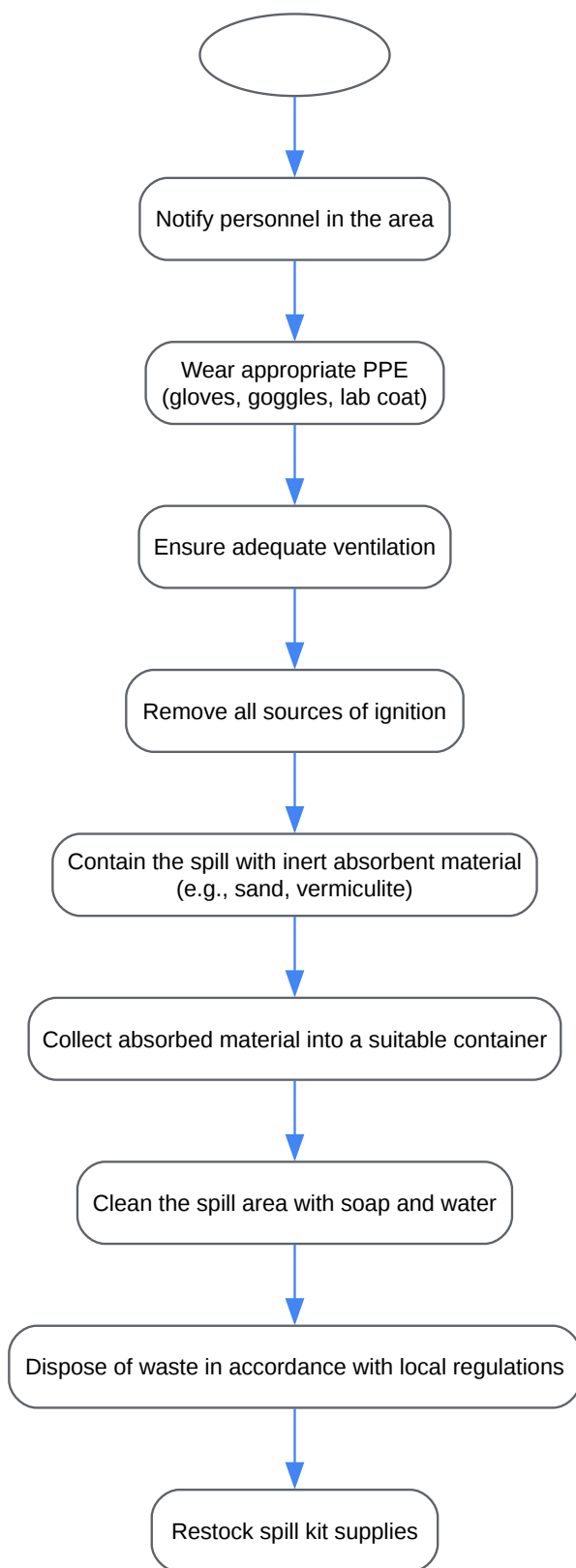
- Necropsy: At the end of the 14-day observation period, all surviving animals are euthanized and a gross necropsy is performed to identify any abnormalities.[11]

Result Interpretation: If no mortality is observed, the LD50 is determined to be greater than the limit dose (e.g., > 5000 mg/kg), and further testing at higher doses is not required.[10]

Hazard Identification and GHS Classification

According to aggregated data from multiple suppliers provided to the European Chemicals Agency (ECHA), **Isopulegol acetate** does not meet the criteria for hazard classification under the Globally Harmonized System (GHS).[7][12]





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